

In-Depth Technical Guide: Tripropyl Citrate

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Tripropyl citrate*

CAS No.: 1587-21-9

Cat. No.: B072090

[Get Quote](#)

Abstract

Tripropyl Citrate (TPC) (CAS: 1587-21-9) represents a critical intermediate in the evolution of "green" plasticizers and pharmaceutical excipients.[1] Historically overshadowed by its ethyl and butyl homologs, TPC has emerged as a specialized solvent and plasticizing agent, particularly valued for its balance of hydrophobicity and biocompatibility. This guide analyzes the chemical genesis, synthesis kinetics, and toxicological profile of TPC, providing a roadmap for its application in next-generation drug delivery systems and biodegradable polymers.

Historical Genesis: From Beilstein to Green Chemistry

The discovery of **tripropyl citrate** is rooted in the "Golden Age" of German organic chemistry, where the systematic esterification of tricarboxylic acids was first rigorously documented.

The Early Characterization (1890s–1912)

While citric acid was isolated by Scheele in 1784, the systematic synthesis of its alkyl esters did not mature until the late 19th century.

- The Beilstein Era: Early entries in Beilstein's *Handbuch der Organischen Chemie* (circa 1896) reference the formation of alkyl citrates.[2]
- Formal Synthesis: The specific characterization of propyl citrates is often attributed to the work of Schmidt and Sigwart (published in *Chemische Berichte*, 1912). Their work focused

on the stepwise esterification of citric acid, isolating mono-, di-, and tri-alkyl species to understand the reactivity of the central hydroxyl group versus the terminal carboxyls.

The Phthalate Shift (1990s–Present)

For much of the 20th century, TPC remained a laboratory curiosity, as industrial plasticization was dominated by phthalates (e.g., DEHP). The historical pivot point occurred in the late 1990s and early 2000s, driven by regulatory pressure from the FDA and EFSA regarding phthalate toxicity. TPC, along with Triethyl Citrate (TEC) and Tributyl Citrate (TBC), was re-evaluated as a non-toxic, biodegradable alternative, specifically for:

- Pharmaceutical Coatings: Enteric films requiring specific glass transition temperatures ().
- Food Contact Materials: PVC films where low migration is critical.

Chemical Architecture & Synthesis

TPC is the tri-ester formed by the condensation of citric acid and n-propanol. Its structure offers a unique "middle ground" in the homologous series of citrates—more hydrophobic than TEC but more volatile/solvating than TBC.

Reaction Mechanism

The synthesis follows a classic Fisher-Speier esterification pathway, typically catalyzed by Brønsted acids (e.g., Sulfuric acid,

-TSA) or, more recently, solid acid catalysts (e.g., acidic ionic liquids, zeolites) to minimize corrosion and waste.

Key Kinetic Challenge: The steric hindrance of the central carboxyl group often leads to incomplete esterification, resulting in a mixture of di- and tri-propyl esters if reaction times are insufficient.

Visualization: Synthesis Pathway

The following diagram illustrates the stepwise esterification and the critical role of the acid catalyst.

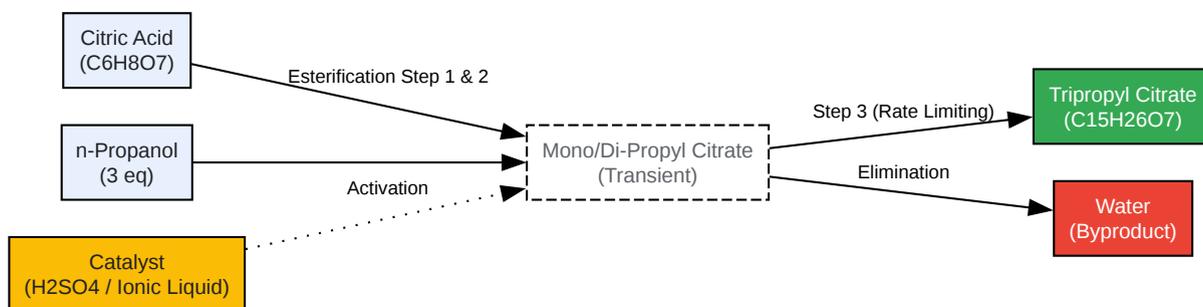


Fig 1: Stepwise acid-catalyzed esterification of Citric Acid to Tripropyl Citrate.

[Click to download full resolution via product page](#)

[3] Physicochemical Profile

Researchers must account for TPC's solubility parameter (

), which dictates its compatibility with polymers like PLA (Polylactic Acid) and PVC.

Table 1: Critical Physicochemical Properties of **Tripropyl Citrate**

Property	Value	Unit	Relevance
Molecular Formula		-	Stoichiometry calculations
Molecular Weight	318.36	g/mol	Dosage/Molarity
Boiling Point	~198	°C (at 13 mmHg)	High thermal stability for processing
Density	1.08	g/cm ³	Formulation weight/volume
Refractive Index	1.442		Optical clarity in films
Solubility	< 0.1% in Water	w/v	Hydrophobic nature (Lipophilic)
Appearance	Colorless Liquid	-	Aesthetic neutrality in cosmetics

Toxicological & Regulatory Evolution

The safety profile of TPC is grounded in its metabolic pathway. Unlike phthalates, which can act as endocrine disruptors, citrate esters hydrolyze back into natural metabolites.

Metabolic Fate (The "Safety Valve")

Upon ingestion or absorption, TPC is acted upon by non-specific esterases (lipases) in the plasma and liver.

- Hydrolysis: The ester bonds are cleaved, releasing n-propanol and citric acid.
- Clearance: Citric acid enters the Krebs cycle (TCA cycle). Propanol is oxidized to propionic acid and then to

and water.

Regulatory Status

- FDA: Approved as an indirect food additive (21 CFR) for use in adhesives and coatings.

- Cosmetics: Used as a deodorant active (inhibits bacterial esterases that generate body odor).
- Toxicology Data:
 - Acute Oral Toxicity (Rat): LD50 > 3000 mg/kg (inferred from homologous series read-across).
 - Skin Irritation:[3] Non-irritating to slightly irritating (concentration dependent).

Visualization: Metabolic Activation & Safety

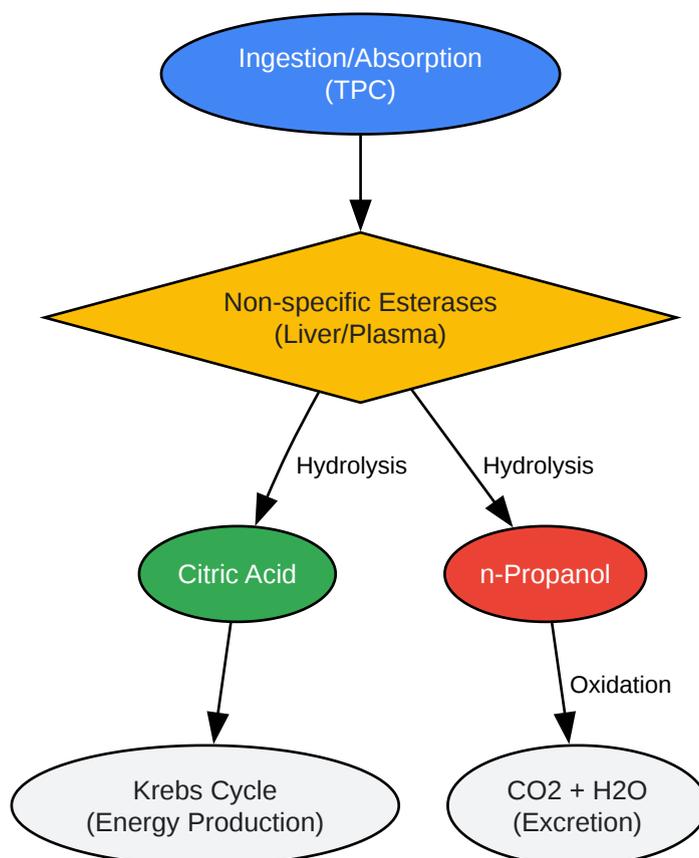


Fig 2: Metabolic detoxification pathway of Tripropyl Citrate in mammals.

[Click to download full resolution via product page](#)

[3][9]

Applications in Drug Development & Material Science

Pharmaceutical Coatings

TPC is utilized as a plasticizer in enteric coatings (e.g., Eudragit® formulations).

- Mechanism: It intercalates between polymer chains, increasing free volume and reducing the glass transition temperature (). This prevents the coating from becoming brittle and cracking during storage or gastric transit.
- Advantage: TPC offers a slower migration rate compared to Triethyl Citrate (TEC) due to its longer alkyl chains, extending the shelf-life of the dosage form.

Experimental Protocol: Plasticization Efficiency Test

Objective: Determine the optimal TPC concentration for a PLA (Polylactic Acid) film.

- Preparation: Dissolve PLA in chloroform (5% w/v).
- Dosing: Add TPC at varying concentrations (10%, 20%, 30% w/w relative to polymer).
- Casting: Cast solution onto Teflon plates; dry at ambient temperature for 24h, then vacuum dry at 40°C for 48h.
- Analysis:
 - DSC (Differential Scanning Calorimetry): Measure . A drop in indicates successful plasticization.
 - Tensile Test: Measure elongation at break.

References

- Schmidt, H., & Sigwart, A. (1912).[4] "Über die Veresterung der Citronensäure" (On the Esterification of Citric Acid). *Chemische Berichte*, 45, 1785.[4] (Foundational synthesis characterization).
- Beilstein, F. K. (1896). *Handbuch der Organischen Chemie*.
- U.S. Food and Drug Administration (FDA). (2023). Code of Federal Regulations Title 21: Indirect Food Additives. [Link](#)
- CPSC Staff. (2019). Toxicity Review for Citrate Esters. U.S. Consumer Product Safety Commission. [Link](#)
- ChemicalBook. (2024).[5] **Tripropyl Citrate** Properties and Synthesis. [Link](#)
- PubChem. (2024). **Tripropyl Citrate** Compound Summary (CID 74113). National Center for Biotechnology Information. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. USA Chemical Suppliers - Products: 'T', Page: 170 [americanchemicalsuppliers.com]
- 2. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 3. researchgate.net [researchgate.net]
- 4. US7638662B2 - Emollients and cosmetic preparations - Google Patents [patents.google.com]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Tripropyl Citrate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b072090#discovery-and-history-of-tripropyl-citrate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com